

A Technical Guide to the Physical Characteristics of Solid Acetamide-15N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetamide-15N

Cat. No.: B075508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical characteristics of solid **Acetamide-15N**, an isotopically labeled form of acetamide. **Acetamide-15N** is a valuable tool in various research applications, including as a tracer and an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.^[1] This document collates essential data on its physical and chemical properties, and spectroscopic signatures, and provides detailed experimental protocols for their determination. All quantitative data are summarized in tabular format for ease of reference, and key experimental workflows are visualized using diagrams.

Physical and Chemical Properties

Acetamide-15N is a colorless to white, crystalline solid at room temperature.^[1] When pure, it is odorless, though impurities can sometimes impart a mousy odor.^[2] It is a hygroscopic compound, meaning it readily absorbs moisture from the air.^{[2][3]}

Quantitative Data Summary

The key physical and chemical properties of **Acetamide-15N** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₂ H ₅ ¹⁵ N ¹ O	[1][4]
Molecular Weight	60.06 g/mol	[1][4][5]
Exact Mass	60.03410 u	[6]
Melting Point	78-80 °C	[6][7]
Boiling Point	221 °C	[6][7]
Density	~1.159 g/cm ³ (at 20 °C for unlabeled acetamide)	[8][9][10]
Solubility in Water	2000 g/L	[9][10]
Isotopic Purity	Typically ≥98 atom % ¹⁵ N	
Chemical Purity	Typically ≥98-99%	[5][7]

Solubility Profile

Acetamide-15N is highly soluble in water and other polar organic solvents such as ethanol, methanol, and chloroform.[2][3] Its high solubility in water is attributed to the ability of the amide functional group to form hydrogen bonds with water molecules.[3] The solubility of acetamide is also temperature-dependent, generally increasing with a rise in temperature.[3]

Logical relationships between the properties and applications of **Acetamide-15N**.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary analytical technique for characterizing **Acetamide-15N**. The presence of the ¹⁵N isotope allows for direct observation of the nitrogen nucleus, providing valuable information about the electronic environment and molecular structure.

- ¹H NMR: In proton NMR spectra of unlabeled acetamide, two peaks are typically observed at around 2.0 ppm and 2.8 ppm downfield from the water signal at a pH of 7.2.[11]

- ^{15}N NMR: The ^{15}N nucleus in **Acetamide- ^{15}N** can be directly observed. This allows for the study of N-H couplings and provides insights into hydrogen bonding and molecular dynamics. The chemical shift will be relative to a standard such as nitromethane (CH_3NO_2).
[\[12\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of acetamide is characterized by vibrations of its functional groups. The substitution with ^{15}N will cause a shift in the vibrational frequencies of the N-H bonds and other modes involving the nitrogen atom. Key vibrational modes for acetamide include N-H stretching, C=O stretching, and N-H bending.

Mass Spectrometry (MS)

In mass spectrometry, **Acetamide- ^{15}N** will exhibit a molecular ion peak (M^+) that is one mass unit higher than that of unlabeled acetamide due to the heavier ^{15}N isotope. This mass shift is fundamental to its use as a tracer in metabolic studies and as an internal standard for quantification.

Experimental Protocols

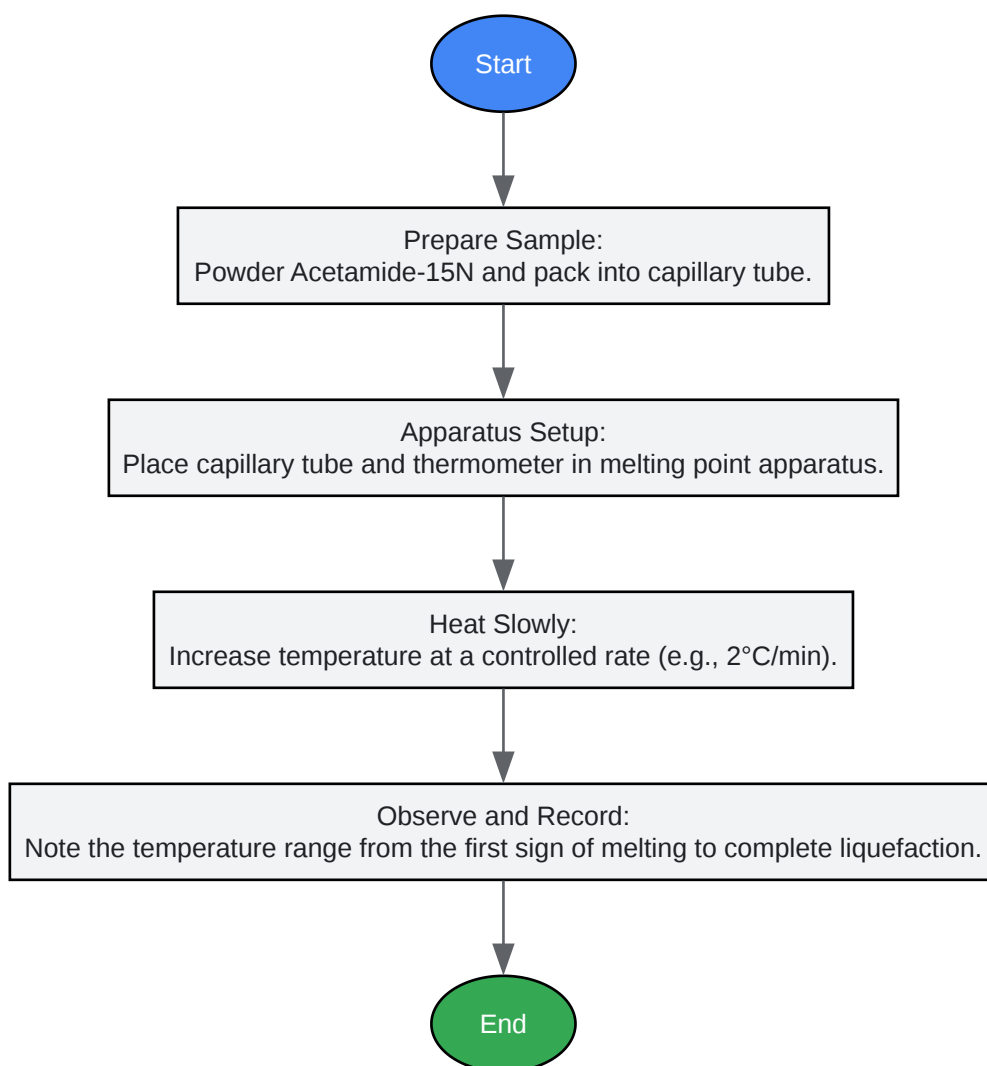
Melting Point Determination

The melting point of a solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.[\[13\]](#)

Methodology:

- **Sample Preparation:** A small amount of powdered solid **Acetamide- ^{15}N** is loaded into a capillary tube, which is sealed at one end.[\[14\]](#) The tube is tapped gently to pack the sample at the bottom.[\[14\]](#)[\[15\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, alongside a thermometer.[\[13\]](#)
- **Heating:** The sample is heated slowly, at a rate of approximately 2°C per minute, especially near the expected melting point.[\[13\]](#)

- Observation: The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the substance.[13]



[Click to download full resolution via product page](#)

Experimental workflow for determining the melting point of **Acetamide-15N**.

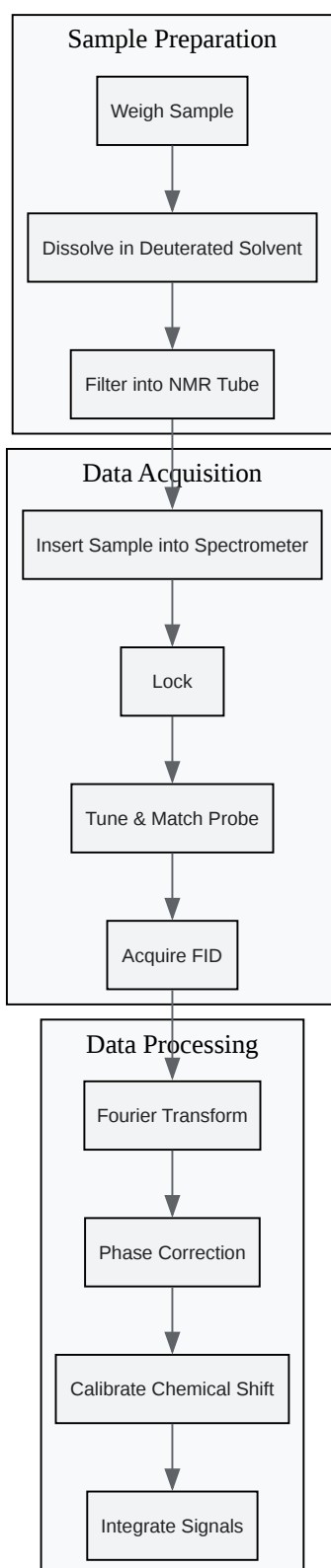
NMR Spectrum Acquisition

Obtaining a high-quality NMR spectrum requires careful sample preparation.

Methodology:

- Sample Preparation:

- Weigh approximately 5-10 mg of **Acetamide-15N** for ^1H NMR or 20-50 mg for ^{13}C or ^{15}N NMR into a clean, dry vial.[\[16\]](#)
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , D_2O).[\[16\]](#)[\[17\]](#)
- If any solid particles remain, filter the solution through a pipette with a glass wool plug into a clean 5 mm NMR tube.[\[16\]](#)[\[17\]](#) The final solution height in the tube should be approximately 4-5 cm.[\[16\]](#)[\[18\]](#)
- Instrument Setup:
 - Insert the NMR tube into a spinner and place it in the sample depth gauge to ensure correct positioning within the magnet.[\[19\]](#)
 - Insert the sample into the NMR spectrometer.
- Data Acquisition:
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Tune and match the probe to the specific nucleus being observed (^1H , ^{13}C , or ^{15}N).[\[19\]](#)
 - Set the appropriate acquisition parameters (e.g., pulse program, number of scans).
 - Acquire the Free Induction Decay (FID).
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the spectrum.
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using a reference signal (e.g., TMS at 0.00 ppm for ^1H NMR).[\[16\]](#)
 - Integrate the signals to determine relative proton counts.



[Click to download full resolution via product page](#)

Experimental workflow for acquiring an NMR spectrum of **Acetamide-15N**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Acetamide: Properties, Uses, Safety, and Key Chemistry Facts [vedantu.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. scbt.com [scbt.com]
- 5. Acetamide ($\text{C}_6\text{H}_5\text{NO}$, 98%+) - Cambridge Isotope Laboratories, NLM-243-1 [isotope.com]
- 6. echemi.com [echemi.com]
- 7. isotope.bocsci.com [isotope.bocsci.com]
- 8. Acetamide - Sciencemadness Wiki [sciencemadness.org]
- 9. Acetamide for synthesis 60-35-5 [sigmaaldrich.com]
- 10. Acetamide - Wikipedia [en.wikipedia.org]
- 11. researchgate.net [researchgate.net]
- 12. spectrabase.com [spectrabase.com]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. davjalandhar.com [davjalandhar.com]
- 15. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 16. benchchem.com [benchchem.com]
- 17. research.reading.ac.uk [research.reading.ac.uk]
- 18. NMR Sample Preparation | NMR and Chemistry MS Facilities [nmr.chem.cornell.edu]
- 19. Isom.uthscsa.edu [isom.uthscsa.edu]
- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of Solid Acetamide-15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075508#physical-characteristics-of-solid-acetamide-15n]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com